

Application Notes and Protocols for (+/-)-Anatoxin A Fumarate Stock Solution Preparation

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Compound of Interest

Compound Name:	(+/-)-Anatoxin A fumarate
CAS No.:	1219922-30-1; 521-18-6; 64285-06-9
Cat. No.:	B2740578

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Introduction

(+/-)-Anatoxin A fumarate is a potent neurotoxin and a valuable research tool for studying the nicotinic acetylcholine receptor (nAChR).[1][2][3] As a powerful agonist, it is instrumental in investigating neurological pathways and the effects of nAChR modulation.[1][2][4] Proper preparation of stock solutions is critical for experimental accuracy and reproducibility, as well as for ensuring laboratory safety. This document provides detailed protocols for the preparation, storage, and handling of **(+/-)-Anatoxin A fumarate** stock solutions.

Quantitative Data Summary

The following table summarizes the key quantitative data for the preparation and storage of **(+/-)-Anatoxin A fumarate** solutions.

Parameter	Value	Notes	Source(s)
Molecular Formula	C ₁₀ H ₁₅ NO • C ₄ H ₄ O ₄	[3][5]	
Molecular Weight	281.31 g/mol	Anhydrous	[3][5]
Solubility in Water	15 mg/mL	[3]	
50 mM	[5]		
Recommended Stock Concentration	1000 µg/mL (1 mg/mL)	A commonly used concentration in cytotoxicity and uptake studies.	[6]
Storage of Solid Compound	4 °C	Store desiccated.	[3]
-20 °C	For long-term storage (up to 3 years).	[7]	
Storage of Stock Solution	-20 °C	In sterile water.	[6]
-80 °C	In solvent, for up to 1 year.	[7]	
Stability in Solution	Stable in acidic conditions (pH < 3).	[4][8]	
Degrades in neutral or alkaline conditions (pH > 7).	Decomposition accelerates with increased temperature.	[8]	
Light sensitive.	Photolysis occurs in sunlight, with a half-life of 1-2 hours.	[9][10]	

Experimental Protocols

Hazard Assessment and Safety Precautions

Caution: (+/-)-Anatoxin A is a potent neurotoxin.[3] Handle with extreme care in a designated area, such as a chemical fume hood.[11]

- Personal Protective Equipment (PPE): Wear a lab coat, safety glasses, and chemical-resistant gloves at all times.[11]
- Handling: Avoid inhalation of the powder.[3][11] Do not allow the substance to come into contact with skin or eyes.[3][11]
- Disposal: Dispose of all contaminated materials and solutions in accordance with institutional and national regulations for hazardous chemical waste.[3]

Preparation of a 1 mg/mL Stock Solution in Water

This protocol describes the preparation of a 1 mg/mL stock solution of **(+/-)-Anatoxin A fumarate** in sterile water.

Materials:

- **(+/-)-Anatoxin A fumarate** (solid)
- Sterile, deionized, or Milli-Q water
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

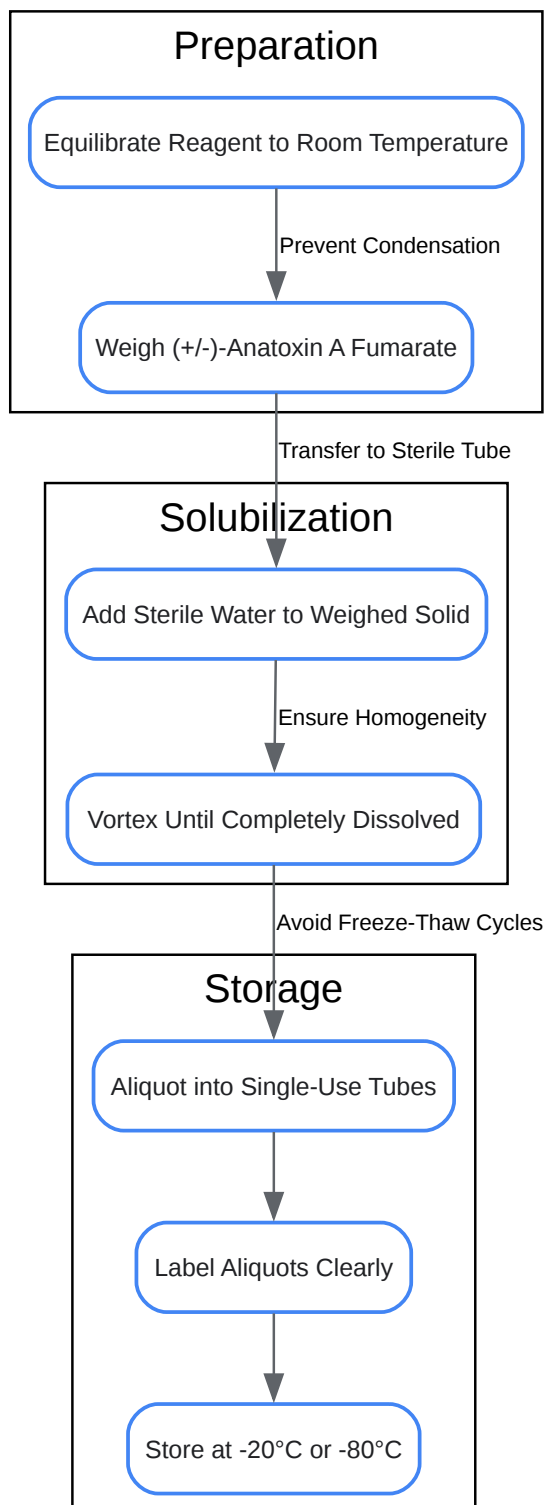
- Pre-weighing Preparation: Allow the vial of **(+/-)-Anatoxin A fumarate** to equilibrate to room temperature before opening to prevent condensation.
- Weighing: In a chemical fume hood, carefully weigh the desired amount of **(+/-)-Anatoxin A fumarate**. For example, to prepare 1 mL of a 1 mg/mL solution, weigh 1 mg of the solid.

- Solubilization:
 - Transfer the weighed solid into a sterile microcentrifuge tube.
 - Add the appropriate volume of sterile water to achieve a final concentration of 1 mg/mL (e.g., 1 mL of water for 1 mg of solid).
- Mixing: Tightly cap the tube and vortex thoroughly until the solid is completely dissolved. The solution should be clear.
- Aliquoting and Storage:
 - Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can affect the stability of the compound.
 - Clearly label each aliquot with the name of the compound, concentration, date of preparation, and initials of the preparer.
 - Store the aliquots at -20°C or -80°C for long-term storage.^{[6][7]}

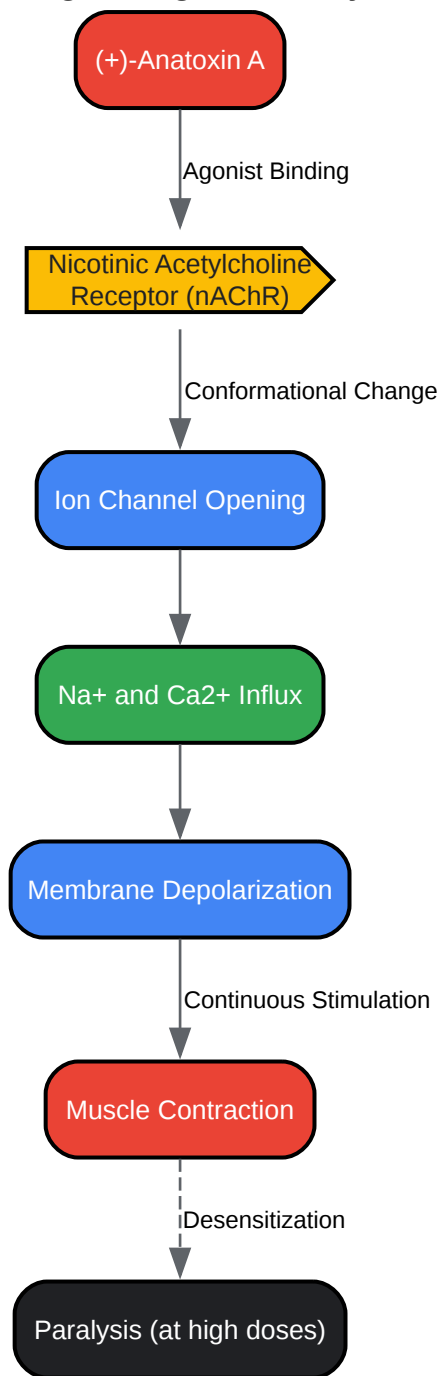
Visualizations

Experimental Workflow: Stock Solution Preparation

Workflow for Preparing (+/-)-Anatoxin A Fumarate Stock Solution



Simplified Signaling Pathway of Anatoxin A



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